

A Comparative Performance Analysis of N-Ethylacetanilide and Other Acetanilide Derivatives

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Compound of Interest

Compound Name: *N-Ethylacetanilide*

Cat. No.: *B1213863*





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This guide provides an objective comparison of the performance of **N-Ethylacetanilide** against other key acetanilide derivatives. Acetanilide, the first aniline derivative found to possess analgesic and antipyretic properties, was introduced into medical practice in 1886. However, its significant toxicity spurred the development of numerous derivatives. This document aims to collate available experimental data on biological activity and toxicity to assist researchers in evaluating these compounds for further investigation.

Comparative Analysis of Physicochemical and Toxicological Properties

The selection of a compound for development is critically dependent on its therapeutic index—the balance between its efficacy and toxicity. The following table summarizes key physicochemical properties and acute oral toxicity data for **N-Ethylacetanilide** and its structural analogs. A lower LD50 value indicates higher acute toxicity.

Compound	Structure	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Oral LD50 (Species)
N-Ethylacetanilide	 N-Ethylacetanilide Structure	C ₁₀ H ₁₃ NO	163.22	54	Harmful if swallowed ¹
Acetanilide	 Acetanilide Structure	C ₈ H ₉ NO	135.16	114.3	800 mg/kg (Rat)
N-Methylacetanilide	 N-Methylacetanilide Structure	C ₉ H ₁₁ NO	149.19	101-104	155 mg/kg (Mouse)
p-Acetanisidide	 p-Acetanisidide Structure	C ₉ H ₁₁ NO ₂	165.19	129-132	1190 mg/kg (Mouse)

¹Specific LD50 data for **N-Ethylacetanilide** is not readily available in public databases, but its GHS classification indicates it is harmful if swallowed (Acute Toxicity, Oral, Category 4).

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